

# physical properties of 1,2-Dibromohexafluoropropane

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## Compound of Interest

Compound Name: 1,2-Dibromohexafluoropropane

Cat. No.: B046708

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An In-Depth Technical Guide to the Physical Properties of **1,2-Dibromohexafluoropropane**

## Introduction

**1,2-Dibromohexafluoropropane** ( $C_3Br_2F_6$ ) is a halogenated organic compound characterized by a propane backbone heavily substituted with both bromine and fluorine atoms. This unique molecular structure imparts a combination of high density, chemical stability, and a relatively high boiling point for a short-chain alkane[1]. As a colorless liquid at room temperature, its distinct physical properties make it a subject of interest in specialized chemical synthesis and as a potential solvent in industrial processes[1][2].

This guide offers a comprehensive exploration of the core physical properties of **1,2-Dibromohexafluoropropane**, providing researchers, scientists, and drug development professionals with the technical data and contextual insights necessary for its application. The information presented is grounded in authoritative data sources to ensure scientific integrity and practical relevance.

## Molecular and Chemical Identity

The foundational identity of a chemical compound is established by its formula, structure, and universally recognized identifiers. These elements are crucial for unambiguous sourcing, regulatory compliance, and theoretical modeling.

Identifier	Value	Source
CAS Number	661-95-0	[3][4]
Molecular Formula	C <sub>3</sub> Br <sub>2</sub> F <sub>6</sub>	[1][3][5]
Molecular Weight	309.83 g/mol	[3][5][6]
IUPAC Name	1,2-dibromo-1,1,2,3,3,3-hexafluoropropane	[3][6]
Synonyms	Hexafluoropropene Dibromide, 1,2-Dibromoperfluoropropane	[1][4]
InChI Key	KTULQNFKNLFOHL- UHFFFAOYSA-N	[3][4]

Below is a two-dimensional representation of the molecular structure of **1,2-Dibromohexafluoropropane**, illustrating the connectivity of its constituent atoms.

Caption: 2D structure of **1,2-Dibromohexafluoropropane**.

## Core Physical and Thermodynamic Properties

The physical behavior of **1,2-Dibromohexafluoropropane** under various conditions is dictated by the properties summarized below. The presence of heavy bromine atoms and electronegative fluorine atoms significantly enhances intermolecular forces, resulting in a high density and boiling point compared to non-halogenated analogs[1].

Property	Value	Conditions	Source
Physical State	Liquid	Room Temperature	[1][7]
Appearance	Colorless	[1][7][8]	
Boiling Point	72.5 - 73 °C (345.65 - 346.15 K)	Atmospheric Pressure	[4][9][10]
Melting Point	-95 °C to -94.4 °C (178.15 K to 178.75 K)	[4][7][9]	
Density	2.169 g/cm <sup>3</sup>	20 °C	[4][9]
Refractive Index	1.3591 - 1.3605	20 °C	[4][9]
Vapor Pressure	2.5 psig (≈ 17.2 kPa)	25 °C	[9]
Flash Point	71 - 72 °C	[4][11]	
Water Solubility	No information available	[8]	

The high density of this compound is a direct consequence of its high molecular weight, with bromine atoms contributing significantly to its mass. Its status as a colorless liquid with low volatility at standard temperatures makes it suitable for handling in typical laboratory settings, provided appropriate ventilation is used[1].

## Experimental Protocol: Determination of Refractive Index

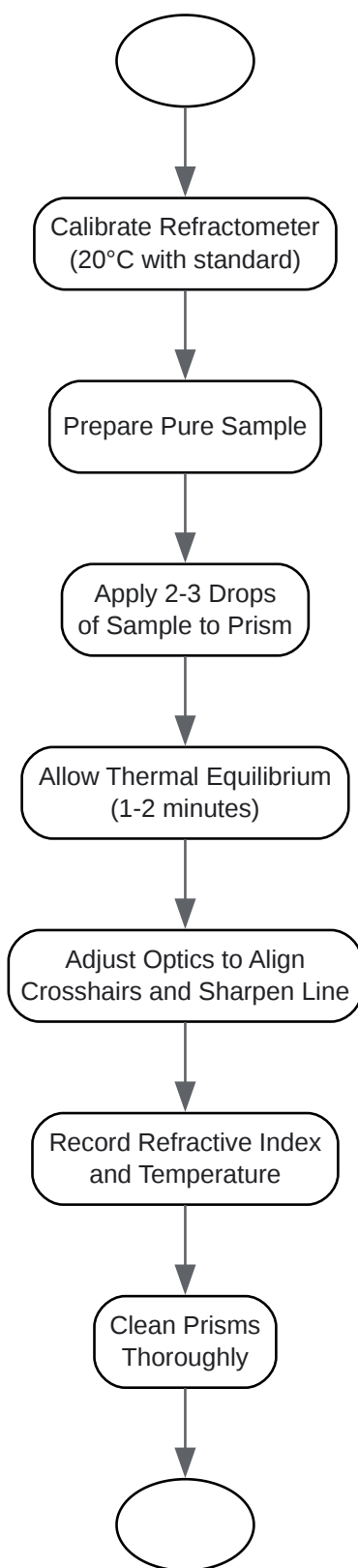
The refractive index is a fundamental physical property used to identify and assess the purity of liquid substances. The causality behind this protocol is ensuring a precise, temperature-controlled measurement, as the refractive index is sensitive to thermal fluctuations.

Objective: To accurately measure the refractive index of **1,2-Dibromohexafluoropropane** using a standard Abbe refractometer.

Methodology:

- Calibration: Turn on the refractometer and the circulating water bath set to 20.0 °C. Calibrate the instrument using a standard reference liquid with a known refractive index, such as distilled water.
- Sample Preparation: Ensure the sample of **1,2-Dibromohexafluoropropane** is free of any particulate matter or immiscible contaminants.
- Application: Open the prism assembly of the refractometer. Using a clean pipette, place 2-3 drops of the sample onto the surface of the lower prism.
- Measurement: Close the prism assembly firmly. Allow 1-2 minutes for the sample to reach thermal equilibrium with the prisms.
- Reading: Look through the eyepiece and adjust the control knob until the light and dark fields converge into a sharp, single line. Adjust the compensator to eliminate any color fringe.
- Data Recording: Read the refractive index value from the instrument's scale. Record this value along with the measurement temperature (20.0 °C).
- Cleaning: Thoroughly clean the prism surfaces with a soft tissue moistened with an appropriate solvent (e.g., isopropanol), followed by a dry, clean tissue.

The following diagram illustrates the workflow for this experimental procedure.



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